

# Essential Guide to the Proper Disposal of Ochnaflavone

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## Compound of Interest

Compound Name: **Ochnaflavone**

Cat. No.: **B1238491**

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This guide provides critical safety and logistical information for the proper disposal of **Ochnaflavone**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and environmental protection.

### Immediate Safety Precautions:

Before handling **Ochnaflavone** for disposal, it is imperative to wear appropriate Personal Protective Equipment (PPE) to prevent exposure.

- Gloves: Use chemical-resistant gloves.
- Eye Protection: Wear safety glasses or goggles.
- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: Handle in a well-ventilated area. If dust formation is possible, a dust mask or respirator should be used.

## Ochnaflavone Disposal Protocol

The standard and required method for the disposal of **Ochnaflavone** is through a licensed professional waste disposal service. This ensures that the compound is managed in compliance with all relevant regulations.

## Step-by-Step Disposal Procedure:

- Segregation: Keep **Ochnaflavone** waste separate from other chemical waste to prevent unintended reactions.
- Containerization:
  - Place solid **Ochnaflavone** waste in a clearly labeled, sealed, and appropriate container.
  - Ensure the container is in good condition and free from leaks.
  - Label the container clearly as "Hazardous Waste: **Ochnaflavone**".
- Contaminated Materials: Any materials that have come into contact with **Ochnaflavone**, such as gloves, bench paper, or weighing boats, must be treated as contaminated and disposed of in the same manner as the chemical itself.
- Regulatory Compliance: The disposal of **Ochnaflavone** must be conducted in accordance with local, state, and federal regulations.[\[1\]](#) Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

## Ochnaflavone Properties and Hazards

The following table summarizes key quantitative data for **Ochnaflavone**.

Property	Value
Molecular Formula	C <sub>30</sub> H <sub>18</sub> O <sub>10</sub>
Molecular Weight	538.46 g/mol
CAS Number	50276-96-5

GHS Hazard Classification:[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

## Ochnaflavone Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **Ochnaflavone**.



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Caption: Logical workflow for the proper disposal of **Ochnaflavone**.

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## References

- 1. [file.medchemexpress.com](http://file.medchemexpress.com) [file.medchemexpress.com]
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